

In-Depth Technical Guide: Safety and Handling of 4-Ethoxybenzyl Alcohol

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Compound of Interest

Compound Name: 4-Ethoxybenzyl alcohol

Cat. No.: B1583370

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **4-Ethoxybenzyl alcohol** (CAS No. 6214-44-4), a key intermediate in pharmaceutical synthesis. The following sections detail toxicological properties, handling precautions, emergency procedures, and storage requirements to ensure safe laboratory practices.

Chemical and Physical Properties

A summary of the key physical and chemical properties of **4-Ethoxybenzyl alcohol** is presented below. This information is critical for understanding its behavior under various laboratory conditions.

Property	Value	Reference
Molecular Formula	C ₉ H ₁₂ O ₂	[1]
Molecular Weight	152.19 g/mol	[1]
Appearance	White or colorless to light yellow powder, lump, or clear liquid	[1]
Melting Point	32-34 °C	[1]
Boiling Point	273 °C	[1]
Flash Point	>230 °F (>110 °C)	[1]
Solubility	Soluble in methanol	[1]
pKa	14.54 ± 0.10 (Predicted)	[1]

Toxicological Data and Hazard Identification

4-Ethoxybenzyl alcohol is classified as harmful if swallowed and causes skin and serious eye irritation.[2] It may also cause respiratory irritation.[2] The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides the following hazard statements:

- H302: Harmful if swallowed[2]
- H315: Causes skin irritation[2]
- H319: Causes serious eye irritation[2]
- H335: May cause respiratory irritation[2]

While specific LD50 data for **4-Ethoxybenzyl alcohol** is not readily available in the public domain, data for the closely related compound 4-Methoxybenzyl alcohol suggests a low acute toxicity profile, with an oral LD50 in rats of ≥ 5000 mg/kg and a dermal LD50 in rabbits of 3 g/kg.[3]

Experimental Protocols

Detailed toxicological studies specific to **4-Ethoxybenzyl alcohol** are not widely published. However, the assessment of its toxicological profile would typically follow standardized OECD guidelines. The methodologies for key toxicological endpoints are outlined below as representative experimental protocols.

Acute Oral Toxicity (Following OECD Guideline 423)

This method is designed to estimate the acute oral toxicity of a substance.

- **Test Animals:** Typically, rats of a standard laboratory strain are used. Animals are young, healthy adults of one sex (usually females, as they are often slightly more sensitive).
- **Housing and Feeding:** Animals are housed in standard cages with controlled temperature and humidity, and a 12-hour light/dark cycle. Standard laboratory diet and drinking water are provided ad libitum.
- **Dose Administration:** The test substance is administered orally by gavage using a suitable vehicle. If a vehicle is used, its toxic characteristics should be known. The volume administered is kept as low as possible.
- **Procedure:** Dosing is initiated at a starting dose level selected from a series of fixed dose levels (5, 50, 300, 2000 mg/kg). A group of animals is dosed at the selected level. The outcome (mortality or survival) determines the next dose level. If no mortality is observed, a higher dose is used for the next group. If mortality occurs, a lower dose is used.
- **Observations:** Animals are observed for mortality, clinical signs of toxicity (changes in skin, fur, eyes, mucous membranes, respiratory, circulatory, autonomic and central nervous systems, somatomotor activity, and behavior pattern), and body weight changes for at least 14 days.
- **Pathology:** At the end of the observation period, all surviving animals are euthanized and subjected to a gross necropsy.

Acute Dermal Toxicity (Following OECD Guideline 402)

This test assesses the potential for a substance to cause toxicity through skin contact.

- **Test Animals:** Adult rats, rabbits, or guinea pigs are typically used. The skin of the animals should be healthy and intact.
- **Preparation of Animals:** Approximately 24 hours before the test, the fur is removed from the dorsal area of the trunk of the test animals by clipping or shaving.
- **Dose Administration:** The test substance is applied uniformly over an area which is approximately 10% of the total body surface area. The application site is covered with a porous gauze dressing and non-irritating tape.^[4]
- **Exposure:** The exposure duration is typically 24 hours.^[3]
- **Procedure:** A limit test is often performed first at a dose of 2000 mg/kg. If no mortality or compound-related effects are observed, no further testing is needed. If toxicity is observed, a full study with multiple dose groups is conducted.
- **Observations:** Animals are observed for signs of toxicity and mortality for at least 14 days.^[3] Body weights are recorded weekly.
- **Pathology:** All animals are subjected to a gross necropsy at the end of the study.

Skin Irritation (Following OECD Guideline 404)

This test evaluates the potential of a substance to cause skin irritation.

- **Test Animal:** The albino rabbit is the recommended species.
- **Procedure:** A small amount (0.5 mL of liquid or 0.5 g of solid) of the test substance is applied to a small patch of skin (approximately 6 cm²) and covered with a gauze patch. The patch is secured with non-irritating tape.
- **Exposure:** The exposure period is typically 4 hours. After exposure, the residual test substance is removed.
- **Observations:** The skin is examined for erythema (redness) and edema (swelling) at 1, 24, 48, and 72 hours after patch removal. The reactions are scored according to a standardized scale.

Eye Irritation (Following OECD Guideline 405)

This test assesses the potential for a substance to cause eye irritation or damage.

- **Test Animal:** Healthy, adult albino rabbits are used.
- **Procedure:** A small amount (0.1 mL of liquid or not more than 100 mg of a solid) of the test substance is instilled into the conjunctival sac of one eye of the animal. The other eye remains untreated and serves as a control.
- **Observations:** The eyes are examined at 1, 24, 48, and 72 hours after application. The reactions of the cornea, iris, and conjunctivae are scored. The reversibility of any observed lesions is also assessed.

Handling and Storage Precautions

Proper handling and storage are essential to minimize exposure and maintain the integrity of **4-Ethoxybenzyl alcohol**.

Handling:

- Avoid contact with skin, eyes, and clothing.[\[5\]](#)
- Avoid ingestion and inhalation.[\[5\]](#)
- Wash hands thoroughly after handling.[\[3\]](#)
- Use in a well-ventilated area, preferably in a fume hood.[\[6\]](#)
- Keep away from sources of ignition.[\[5\]](#)
- Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, and a lab coat.[\[7\]](#)

Storage:

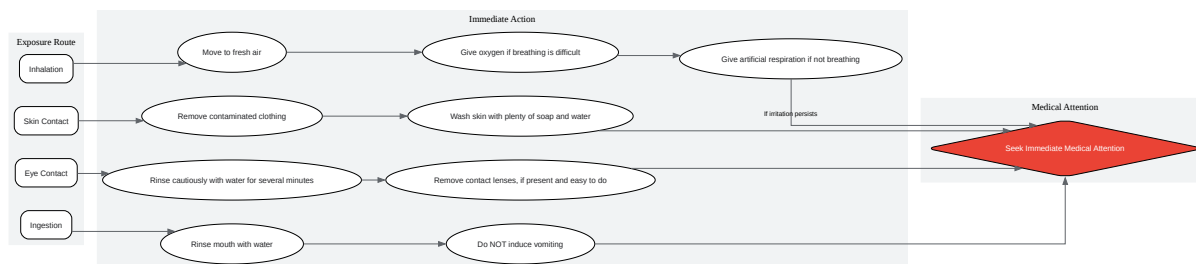
- Keep container tightly closed in a dry and well-ventilated place.[\[5\]](#)[\[6\]](#)

- Recommended storage temperature is -20°C for long-term storage and 2-8°C for short-term storage.[5]
- Store away from incompatible materials such as acids, acid anhydrides, acid chlorides, strong oxidizing agents, and strong reducing agents.[3]

Emergency Procedures

First Aid Measures

The following diagram outlines the initial steps to be taken in case of accidental exposure to **4-Ethoxybenzyl alcohol**.



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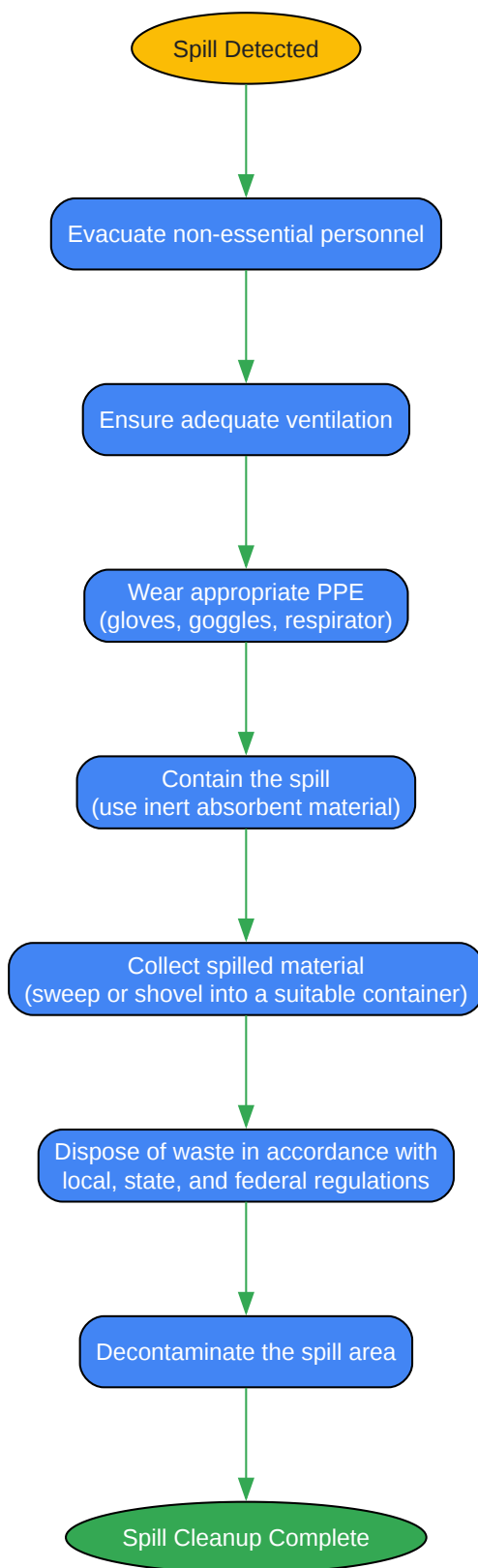
First Aid Procedures for **4-Ethoxybenzyl Alcohol** Exposure.

Fire Fighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[4][5]
- Specific Hazards: Not flammable or combustible under normal conditions.[5] Hazardous decomposition products formed under fire conditions include carbon oxides.[5]
- Protective Equipment: Wear a self-contained breathing apparatus (SCBA) and full protective gear for firefighting if necessary.[4][5]

Accidental Release Measures

The following workflow details the steps for safely handling a spill of **4-Ethoxybenzyl alcohol**.



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Workflow for Handling a Spill of **4-Ethoxybenzyl Alcohol**.

Disposal Considerations

Dispose of **4-Ethoxybenzyl alcohol** and any contaminated materials in accordance with all applicable federal, state, and local environmental regulations.[3] It is recommended to use a licensed professional waste disposal service.

This technical guide is intended to provide comprehensive safety and handling information for **4-Ethoxybenzyl alcohol**. It is imperative that all users are familiar with this information and adhere to safe laboratory practices. Always refer to the most current Safety Data Sheet (SDS) for this product before use.

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